

Personal protective equipment for handling (R,S)-Anatabine

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Compound of Interest

Compound Name: (R,S)-Anatabine

Cat. No.: B043417

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Essential Safety and Handling Guide for (R,S)-Anatabine

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **(R,S)-Anatabine** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and mitigate risks associated with this compound.

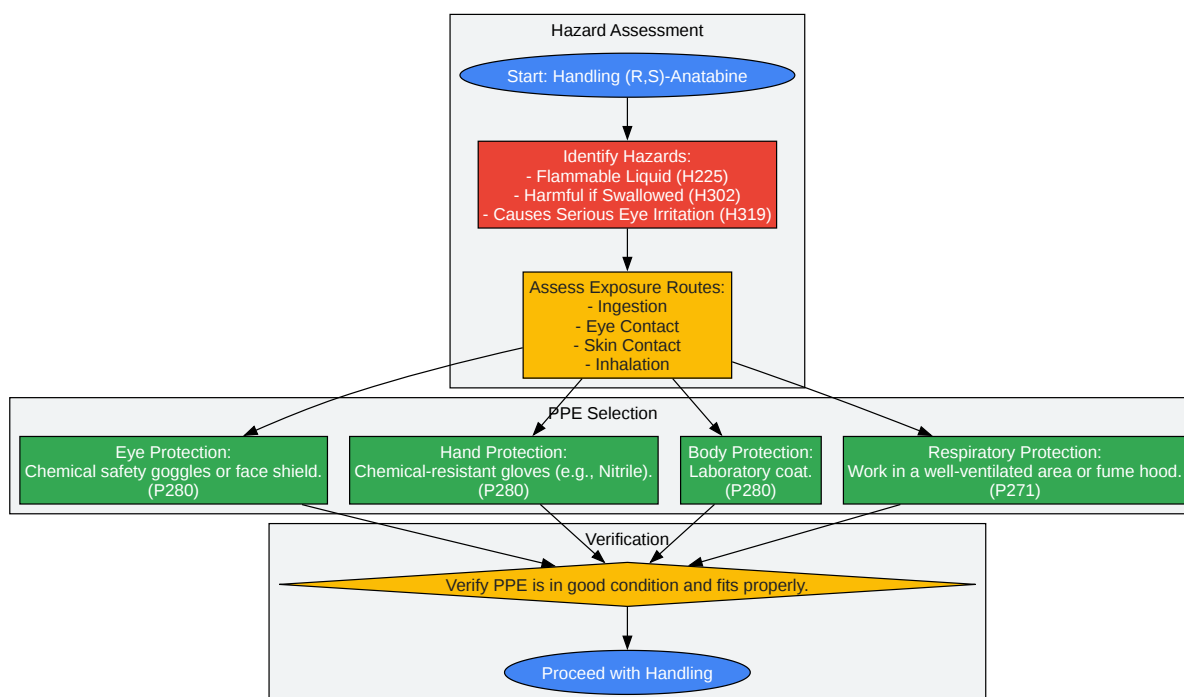
Quantitative Data Summary

The following table summarizes key quantitative data for **(R,S)-Anatabine**. This information is crucial for risk assessment and experimental planning.

Parameter	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₂ N ₂	[1]
Molecular Weight	160.22 g/mol	[1]
Appearance	Light Yellow Oil	[2]
Boiling Point	136 °C	[2]
Density	1.045 g/cm ³	[2]
Flash Point	116.5 °C	[2]
Solubility in DMSO	~15 mg/mL, ~125 mg/mL	[1][3]
Solubility in DMF	~15 mg/mL	[3]
Solubility in Ethanol	~15 mg/mL	[1]
Solubility in PBS (pH 7.2)	~0.3 mg/mL	[3]
Storage Temperature	-20°C	[3]

Personal Protective Equipment (PPE) Selection Workflow

Proper selection of PPE is the first line of defense against chemical exposure. The following workflow outlines the decision-making process for selecting appropriate PPE when handling **(R,S)-Anatabine**, based on its known hazards.



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Caption: PPE selection workflow for **(R,S)-Anatabine**.

Operational and Disposal Plans

Adherence to standardized operational and disposal procedures is critical for laboratory safety and regulatory compliance.

Experimental Protocols: Safe Handling of (R,S)-Anatabine

1. Preparation and Engineering Controls:

- Ensure a chemical fume hood is operational and available.
- Verify that an emergency eyewash station and safety shower are accessible and unobstructed.
- Keep a spill kit rated for flammable liquids readily available.
- Ground/bond container and receiving equipment to prevent static discharge[4].

2. Donning Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles. A face shield is recommended if there is a splash hazard[4].
- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile)[4]. Inspect gloves for any signs of degradation or puncture before use.
- Body Protection: Wear a flame-retardant laboratory coat. Ensure it is fully buttoned[4].
- Footwear: Wear closed-toe shoes.

3. Handling the Chemical:

- All handling of **(R,S)-Anatabine**, including weighing, dilution, and aliquoting, must be conducted within a chemical fume hood.
- Use only non-sparking tools[4].

- Keep the container tightly closed when not in use[4].
- Avoid breathing vapors or mists[4].
- Do not eat, drink, or smoke in the handling area[4].
- Wash hands thoroughly after handling[4].

4. In Case of a Spill:

- Evacuate the immediate area.
- Remove all sources of ignition.
- Wearing appropriate PPE, absorb the spill with an inert, non-combustible material (e.g., sand, diatomite)[4].
- Collect the absorbed material into a designated, labeled hazardous waste container.
- Clean the spill area with a suitable solvent, followed by soap and water.

Disposal Plan

1. Waste Segregation and Collection:

- **(R,S)-Anatabine** waste, including contaminated consumables (e.g., pipette tips, gloves), must be collected in a designated, properly labeled hazardous waste container.
- The container must be compatible with flammable liquids and clearly labeled with "**(R,S)-Anatabine** Waste" and the appropriate hazard symbols.

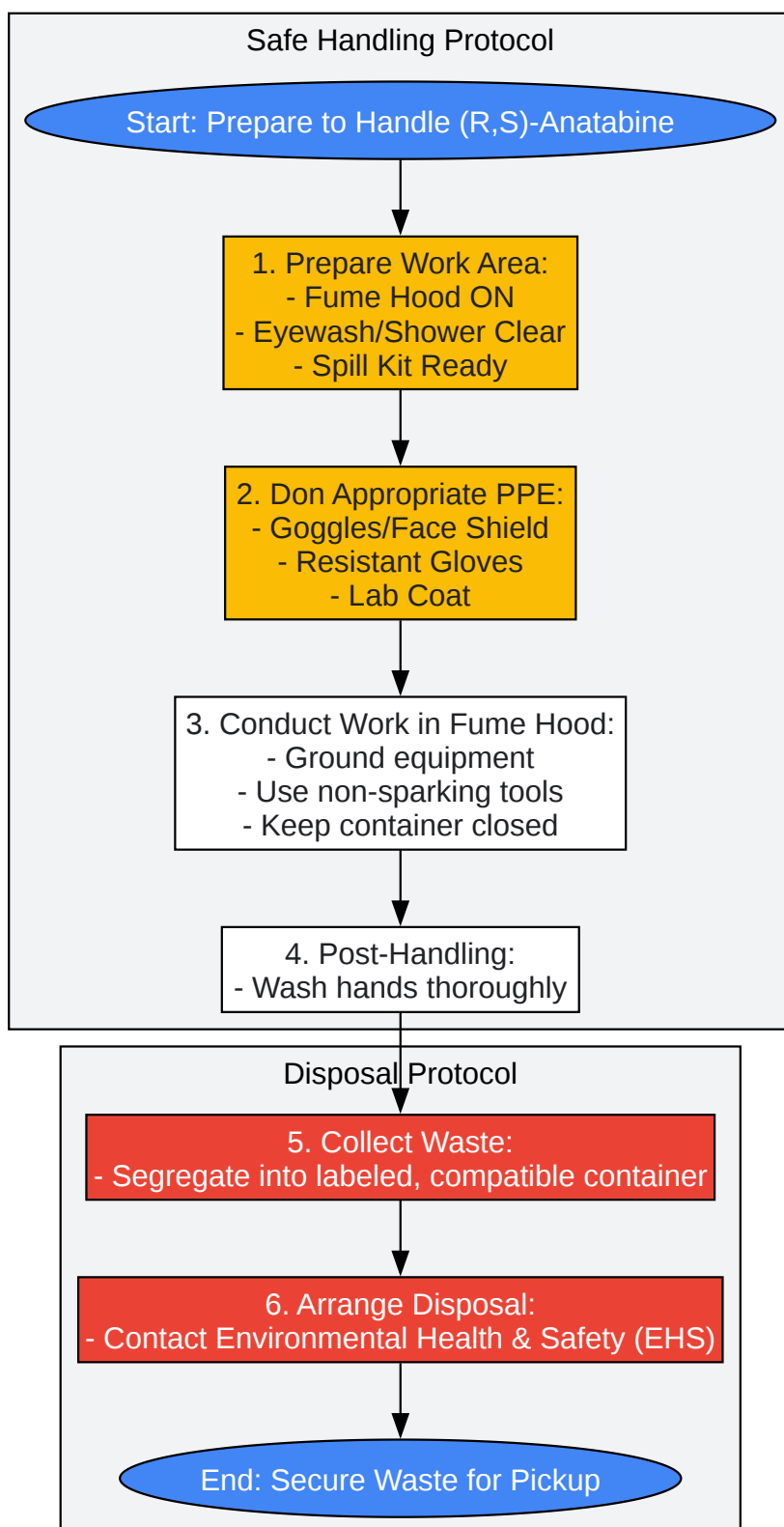
2. Disposal Procedure:

- Disposal must be carried out in accordance with local, regional, national, and international regulations[4].
- Do not dispose of **(R,S)-Anatabine** down the drain or with general laboratory trash[4].

- Contact your institution's Environmental Health and Safety (EHS) department for specific disposal protocols and to arrange for waste pickup.

Safe Handling and Disposal Workflow

The following diagram outlines the procedural steps for the safe handling and disposal of **(R,S)-Anatabine**.



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Caption: Safe handling and disposal workflow for **(R,S)-Anatabine**.

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